

# Physical properties of Butyl 2-furoate (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Butyl 2-furoate

Cat. No.: B1604542

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## Technical Guide: Physical Properties of Butyl 2-Furoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Butyl 2-furoate**, specifically its boiling point and density. The information is presented to support research, development, and quality control activities involving this compound.

### Core Physical Properties of Butyl 2-Furoate

**Butyl 2-furoate** (CAS No. 583-33-5) is a colorless to pale yellow oily liquid.<sup>[1]</sup> It is utilized in the flavor and fragrance industry and also serves as a solvent in the pharmaceutical and cosmetic sectors.<sup>[2]</sup> A summary of its key physical properties is provided in the table below.

Property	Value	Conditions
Boiling Point	231.7 °C	at 760 mmHg[2]
233.0 °C	at 760 mmHg[1]	Not Specified
83.0 - 84.0 °C	at 1.0 mmHg[1]	
233 °C	(estimate)[3][4][5]	
Density	1.053 g/cm <sup>3</sup>	
1.0520 - 1.0580 g/cm <sup>3</sup>	at 25.00 °C[1]	Not Specified
1.0555 g/cm <sup>3</sup>	Not Specified	

## Experimental Protocols for Property Determination

The following sections detail standardized methodologies for determining the boiling point and density of liquid compounds like **Butyl 2-furoate**.

### Boiling Point Determination via Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4] A common and reliable method for determining the boiling point of a substance for which a sufficient quantity is available is through simple distillation.[4][6][7]

Apparatus:

- A round-bottom distillation flask (e.g., 100 mL)[3]
- A condenser
- A receiving flask
- A calibrated thermometer or temperature probe[3]
- A heating source (e.g., heating mantle)[1]
- Boiling chips or a magnetic stir bar[6]

#### Procedure:

- The liquid sample (**Butyl 2-furoate**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.<sup>[6]</sup>
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation flask, ensuring it accurately measures the temperature of the vapor in equilibrium with the boiling liquid.
- The liquid is heated to its boiling point.
- As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser, where it liquefies and is collected in the receiving flask.
- The temperature is recorded when it stabilizes, which indicates the equilibrium boiling point of the substance at the prevailing atmospheric pressure.<sup>[8]</sup>
- The observed boiling point is corrected to standard pressure (760 mmHg) if necessary.

## Density Determination Using a Pycnometer

The density of a liquid can be determined with high precision using a pycnometer, also known as a specific gravity bottle.<sup>[9][10]</sup> This method is detailed in international guidelines such as OECD Test Guideline 109.<sup>[2][5]</sup>

#### Apparatus:

- A pycnometer (a glass flask with a close-fitting stopper containing a capillary tube)<sup>[9][10]</sup>
- An analytical balance
- A constant temperature bath

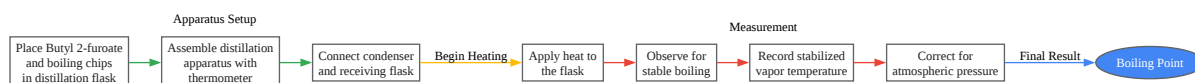
#### Procedure:

- The pycnometer is thoroughly cleaned and dried, and its empty mass is accurately determined using an analytical balance.

- The pycnometer is filled with a reference liquid of known density (e.g., distilled water) and placed in a constant temperature bath until it reaches thermal equilibrium (e.g., 25°C).
- The stopper is inserted, and any excess liquid that emerges from the capillary is carefully removed. The exterior of the pycnometer is dried.
- The mass of the pycnometer filled with the reference liquid is measured.
- The volume of the pycnometer is calculated using the mass and known density of the reference liquid at the specific temperature.
- The process is repeated with the sample liquid (**Butyl 2-furoate**). The mass of the pycnometer filled with the sample is determined.
- The density of the sample is calculated by dividing the mass of the sample by the determined volume of the pycnometer.

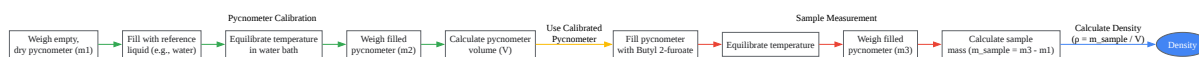
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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